

# safe handling and storage procedures for N-(2-ethoxyphenyl)-3-oxobutanamide

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## Compound of Interest

Compound Name: *N*-(2-ethoxyphenyl)-3-oxobutanamide

Cat. No.: B1362492

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## Application Notes and Protocols for N-(2-ethoxyphenyl)-3-oxobutanamide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: These application notes and protocols have been compiled from publicly available data. A comprehensive Safety Data Sheet (SDS) for **N-(2-ethoxyphenyl)-3-oxobutanamide** (CAS No. 41687-09-6) is not readily available in the public domain. The following information is intended as a guide for safe handling and storage based on general laboratory best practices for compounds of unknown toxicity. It is not a substitute for a substance-specific risk assessment. Users are strongly advised to obtain a detailed SDS from their supplier before handling this compound.

## Introduction

**N-(2-ethoxyphenyl)-3-oxobutanamide** is a chemical intermediate. Due to the limited availability of detailed safety and toxicological data, this compound should be handled with caution in a laboratory setting. These notes provide a summary of the available data and general procedures for its safe handling and storage.

## Physicochemical Data

The following table summarizes the known physical and chemical properties of **N-(2-ethoxyphenyl)-3-oxobutanamide**.

Property	Value	Source
Chemical Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>3</sub>	PubChem[1]
Molecular Weight	221.25 g/mol	PubChem[1]
CAS Number	41687-09-6	PubChem[1]
Appearance	Solid (presumed)	General Chemical Knowledge
Purity	Not specified	N/A

## Toxicological Data

Note: Specific toxicological data for **N-(2-ethoxyphenyl)-3-oxobutanamide** is not available in the public search results. The following table indicates the absence of this critical information.

Toxicological Endpoint	Data
Acute Oral Toxicity	Not available
Acute Dermal Toxicity	Not available
Acute Inhalation Toxicity	Not available
Skin Corrosion/Irritation	Not available
Serious Eye Damage/Irritation	Not available
Respiratory or Skin Sensitization	Not available
Germ Cell Mutagenicity	Not available
Carcinogenicity	Not available
Reproductive Toxicity	Not available
Specific Target Organ Toxicity (Single Exposure)	Not available
Specific Target Organ Toxicity (Repeated Exposure)	Not available
Aspiration Hazard	Not available

## Experimental Protocols

### General Handling Precautions

Given the unknown toxicological profile, **N-(2-ethoxyphenyl)-3-oxobutanamide** should be handled as a potentially hazardous substance.

- Engineering Controls: All work should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles or a face shield should be worn at all times.
  - Hand Protection: Chemically resistant gloves (e.g., nitrile) should be worn. Consult a glove compatibility chart for specific breakthrough times.

- Body Protection: A laboratory coat should be worn. For larger quantities, consider a chemical-resistant apron.
- Respiratory Protection: If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator with a particulate filter is recommended.
- Hygiene Measures: Avoid inhalation of dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.<sup>[2]</sup>
- Store separately from foodstuffs and animal feed.

## Spill and Emergency Procedures

- Small Spills:
  - Ensure adequate ventilation and wear appropriate PPE.
  - Carefully sweep up the solid material, avoiding dust generation.
  - Place the spilled material into a labeled, sealed container for disposal.
  - Clean the spill area with a suitable solvent and then wash with soap and water.
- Large Spills:
  - Evacuate the area.
  - Contact your institution's environmental health and safety department.
  - Only personnel trained in hazardous material cleanup should address large spills.
- First Aid Measures:

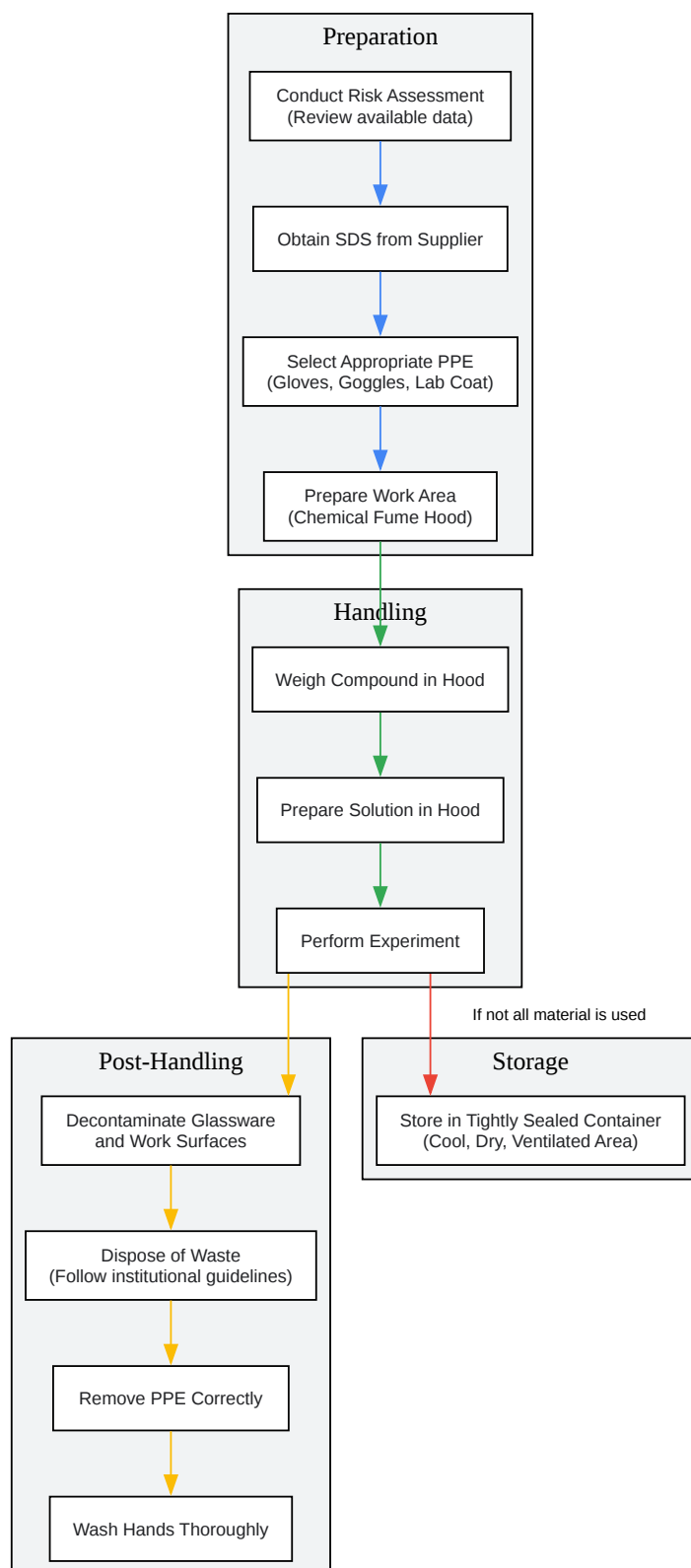
- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation develops.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Get medical attention.

## Disposal

Dispose of waste material in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.

## Diagrams

The following diagram illustrates a logical workflow for the safe handling of **N-(2-ethoxyphenyl)-3-oxobutanamide**.



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Caption: Safe Handling Workflow for **N-(2-ethoxyphenyl)-3-oxobutanamide**.

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## References

- 1. N-(2-ethoxyphenyl)-3-oxobutanamide | C<sub>12</sub>H<sub>15</sub>NO<sub>3</sub> | CID 296086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [safe handling and storage procedures for N-(2-ethoxyphenyl)-3-oxobutanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362492#safe-handling-and-storage-procedures-for-n-2-ethoxyphenyl-3-oxobutanamide]

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